

In-Depth Technical Guide: ZSA-51 Molecular Docking Studies

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Compound of Interest

Compound Name: ZSA-51

Cat. No.: B15623377

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This technical guide provides a comprehensive overview of the molecular docking studies concerning **ZSA-51**, a novel oral agonist of the Stimulator of Interferon Genes (STING) protein. This document summarizes key quantitative data, outlines detailed experimental protocols for molecular docking, and visualizes the relevant biological pathways and workflows.

Core Findings and Quantitative Data

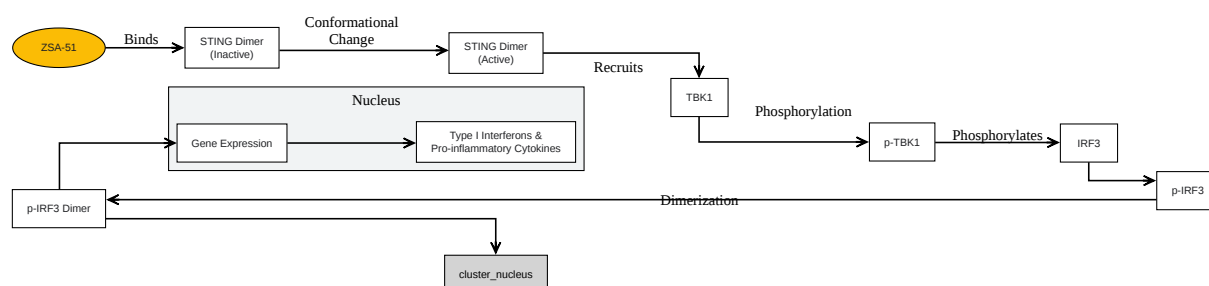
ZSA-51 is a potent oral STING agonist with a novel tricyclic benzo[1][2]thieno[2,3-c]pyrrole-1,3-dione scaffold.[3] Molecular docking and molecular dynamics simulations have been instrumental in confirming the stable binding of the active form of **ZSA-51** to the STING dimer, validating its mechanism of action through a hydrogen bond network.[3]

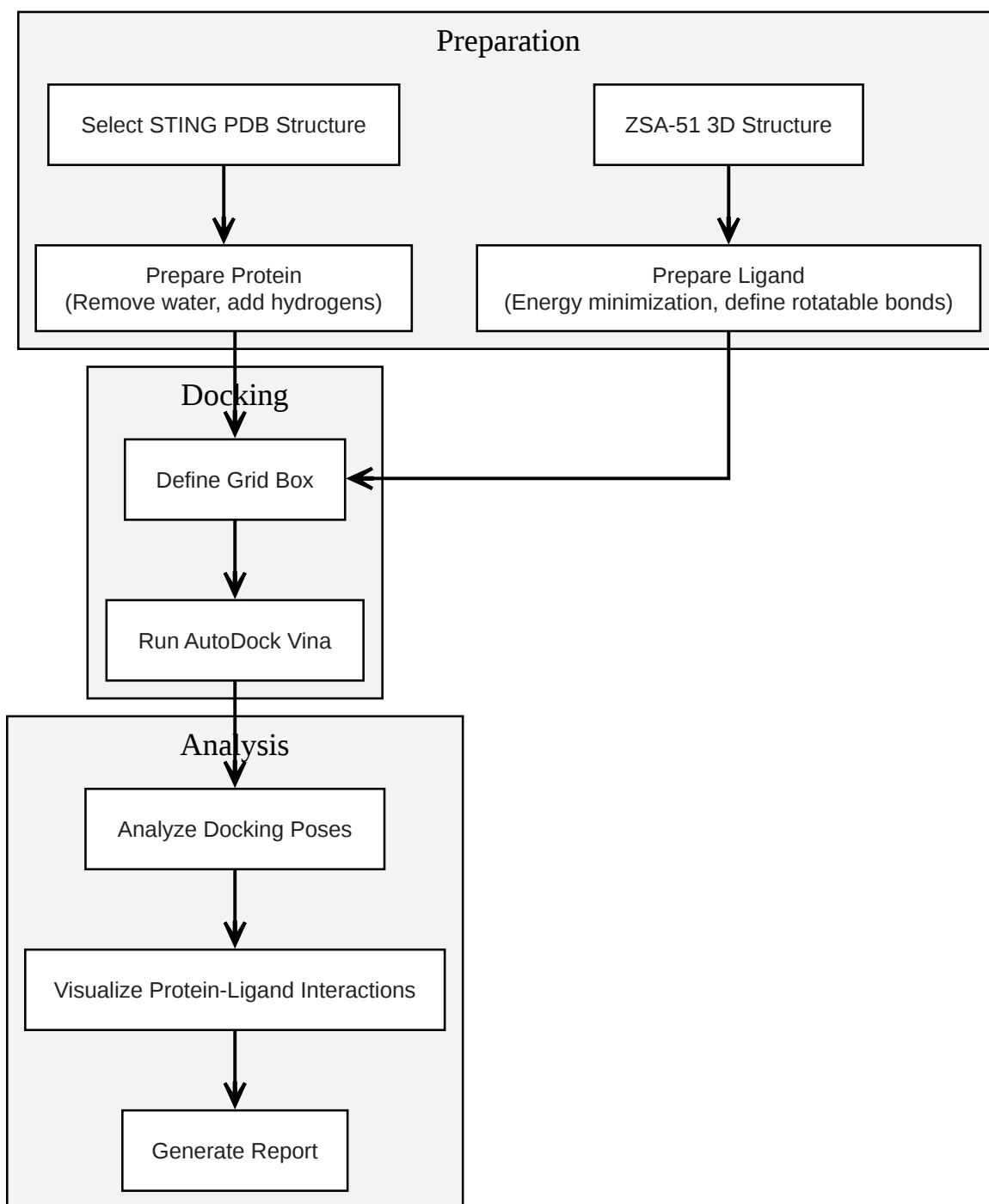
The table below summarizes the available quantitative data for **ZSA-51** and its related compounds, providing a clear comparison of their biological activity.

Compound	Target	Assay Type	Parameter	Value	Cell Line	Reference
ZSA-51	STING	Cellular STING Activation	EC50	100 nM	THP1	[3]
MSA-2 (comparator)	STING	Cellular STING Activation	EC50	3200 nM	THP1	[3]

STING Signaling Pathway Activated by ZSA-51

ZSA-51 functions by activating the STING signaling pathway, a critical component of the innate immune system. Upon binding of **ZSA-51**, STING undergoes a conformational change, leading to the recruitment and activation of TANK-binding kinase 1 (TBK1). TBK1 then phosphorylates Interferon Regulatory Factor 3 (IRF3), which dimerizes and translocates to the nucleus to induce the expression of type I interferons and other pro-inflammatory cytokines. This cascade ultimately leads to a robust anti-tumor immune response.





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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Dual regulation of the cGAS-STING pathway: new targets and challenges for subtype-specific immunotherapy in breast cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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